

proper handling and storage of lyophilized Muc5AC-13 peptide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Muc5AC-13

Cat. No.: B15137942

[Get Quote](#)

Application Notes and Protocols: Muc5AC-13 Peptide

1. Introduction

The **Muc5AC-13** peptide is a synthetic glycopeptide derived from the human MUC5AC mucin. [1] It is a 16-amino acid residue peptide with the sequence GTTPSPVPTTST-T*-SAP, where the threonine at position 13 is modified with an N-acetylgalactosamine (GalNAc) residue. [2] This specific glycosylation makes it a valuable tool for studying mucin-type O-glycosylation, particularly as a substrate for enzymes like polypeptide N-acetylgalactosaminyltransferases (ppGaNTases). [2][3] MUC5AC itself is a major mucin expressed in the respiratory and gastrointestinal tracts and is implicated in various physiological and pathological processes, including cancer. [3][4]

Due to its lyophilized form, proper handling and storage are critical to maintain the peptide's integrity and ensure experimental reproducibility. This document provides recommended procedures for its storage, reconstitution, and use.

2. Product Information and Specifications

The **Muc5AC-13** peptide is typically supplied as a lyophilized powder. [2] Trifluoroacetic acid (TFA) may be present as a counterion from the HPLC purification process, which can affect the net weight and solubility of the peptide. [1]

3. Quantitative Data Summary

For ease of reference, the key handling and storage parameters for the lyophilized **Muc5AC-13** peptide are summarized in the table below.

Parameter	Recommended Condition	Source
Storage Form	Lyophilized Powder	[2]
Storage Temperature	-20°C	[2] [3]
Purity (Typical)	≥95% (Peak Area by HPLC)	[2]
Molecular Weight	~1704.9 g/mol	[2]
Sequence	GTPSPVPTTST-T-SAP (=GalNAc)	[2]

4. Experimental Protocols

4.1. Receipt and Initial Handling

- Upon receipt, inspect the vial for any damage that may have occurred during shipping.
- The product is shipped in cold packs.[\[3\]](#) Immediately transfer the unopened vial to a freezer set at or below -20°C for long-term storage.[\[1\]](#)
- Before opening, allow the vial to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can compromise the stability of the lyophilized peptide.

4.2. Long-Term Storage of Lyophilized Peptide

- Store the lyophilized **Muc5AC-13** peptide at -20°C in a desiccated environment.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Keep the vial tightly sealed to prevent moisture absorption.
- When stored correctly, lyophilized peptides can be stable for extended periods.

4.3. Reconstitution Protocol

Since specific reconstitution instructions from the manufacturer are not detailed in the provided search results, the following is a general best-practice protocol for peptide reconstitution. It is strongly recommended to perform a small-scale solubility test with a fraction of the peptide before dissolving the entire amount.

Recommended Solvents: For glycopeptides like **Muc5AC-13**, sterile, high-purity water (e.g., Milli-Q® or equivalent) is a common starting point for reconstitution. If solubility is an issue, a small amount of a compatible organic solvent like DMSO may be used initially, followed by dilution with an aqueous buffer. However, ensure the final concentration of the organic solvent is compatible with your downstream experiments.

Procedure:

- Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Carefully open the vial in a clean environment.
- Add the desired volume of pre-chilled, sterile solvent (e.g., sterile water) to the vial to achieve the target stock concentration (e.g., 1 mg/mL).
- Gently swirl or vortex the vial to dissolve the peptide completely. Avoid vigorous shaking, which can cause aggregation. If necessary, sonication in a water bath for a few minutes can aid dissolution.
- Visually inspect the solution to ensure it is clear and free of particulates.

4.4. Storage of Reconstituted Peptide

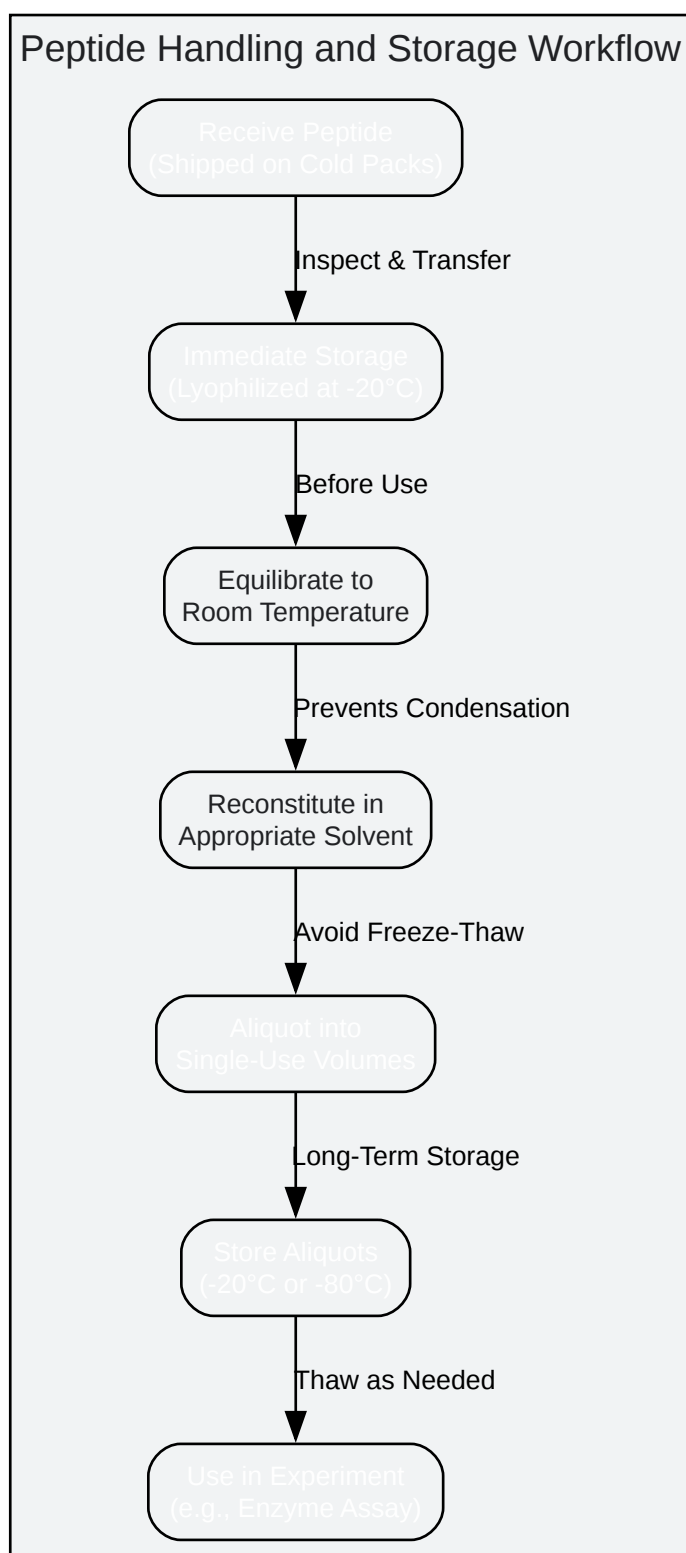
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is crucial to aliquot the reconstituted stock solution into single-use volumes.
- **Short-Term Storage:** For use within a few days, store the aliquots at 2-8°C.
- **Long-Term Storage:** For longer-term storage, freeze the aliquots at -20°C or, preferably, -80°C.

- **Stability:** The stability of peptides in solution is variable. It is recommended to use the reconstituted peptide as soon as possible. The long-term stability of reconstituted **Muc5AC-13** is not specified in the search results.

5. Mandatory Visualizations

5.1. Experimental Workflow

The following diagram illustrates the recommended workflow for handling the **Muc5AC-13** peptide from receipt to its final application in an experiment.

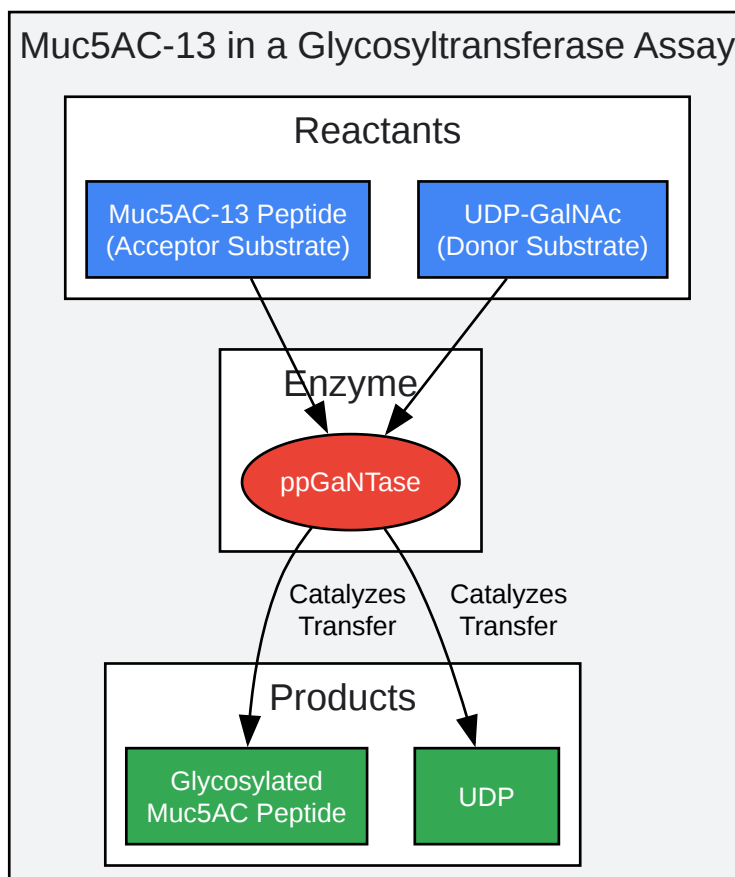


[Click to download full resolution via product page](#)

Caption: Workflow for proper handling of lyophilized **Muc5AC-13** peptide.

5.2. Conceptual Diagram: Role in Glycosyltransferase Assay

This diagram illustrates the conceptual use of **Muc5AC-13** peptide as a substrate in an enzyme assay to study the activity of a polypeptide N-acetylgalactosaminyltransferase (ppGaNTase).



[Click to download full resolution via product page](#)

Caption: Role of **Muc5AC-13** as a substrate in a ppGaNTase enzyme assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MUC5AC motif peptide [novoprolabs.com]
- 2. MUC5AC-13 - 1 mg [anaspec.com]
- 3. MUC5AC-13 - 1 mg, 1704.9, 1 mg | Labscoop [labscoop.com]
- 4. MUC5AC filaments illuminate the structural diversification of respiratory and intestinal mucins - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [proper handling and storage of lyophilized Muc5AC-13 peptide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15137942#proper-handling-and-storage-of-lyophilized-muc5ac-13-peptide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com